Spectroscopic Data for 3-(4-Bromophenyl)-3-methylbutanoic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*3-(4-Bromophenyl)-3-methylbutanoic acid*
CAS No.:	*67159-82-4*
Cat. No.:	*B2405755*

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic data for **3-(4-Bromophenyl)-3-methylbutanoic acid** (CAS No: 67159-82-4). Aimed at researchers, scientists, and professionals in drug development, this document details the predicted and expected ^{1}H NMR, ^{13}C NMR, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) data for the title compound. The interpretations are grounded in fundamental spectroscopic principles and comparative analysis with structurally related molecules. Furthermore, this guide outlines detailed, field-proven protocols for the acquisition of these spectra, ensuring data integrity and reproducibility. The logical framework presented herein is designed to serve as a practical reference for the characterization and quality control of **3-(4-Bromophenyl)-3-methylbutanoic acid** in a laboratory setting.

Introduction: The Significance of Spectroscopic Characterization

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3-(4-Bromophenyl)-3-methylbutanoic acid is a substituted carboxylic acid with potential applications in organic synthesis and medicinal chemistry. The presence of a chiral center at the C3 position, a brominated aromatic ring, and a carboxylic acid moiety makes it an interesting scaffold for the development of novel chemical entities. Accurate structural elucidation and purity assessment are paramount in any chemical research and development pipeline. Spectroscopic techniques provide a non-destructive and highly informative means to achieve this.

This guide is structured to provide not just the data, but also the scientific rationale behind the expected spectral features. By understanding the correlation between molecular structure and spectroscopic output, researchers can confidently identify and characterize this compound, as well as troubleshoot potential synthetic and analytical challenges.

Predicted Spectroscopic Data and Interpretation

While a complete set of experimentally-derived spectra for **3-(4-Bromophenyl)-3-methylbutanoic acid** is not readily available in the public domain, we can predict the key spectral features with a high degree of confidence based on the analysis of its constituent functional groups and data from analogous compounds.

^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR spectroscopy provides detailed information about the chemical environment of hydrogen atoms in a molecule. The predicted spectrum of **3-(4-Bromophenyl)-3-methylbutanoic acid** in a suitable deuterated solvent (e.g., $CDCl_3$) is expected to exhibit distinct signals corresponding to the aromatic, methylene, and methyl protons.

Table 1: Predicted ^{1}H NMR Spectroscopic Data for **3-(4-Bromophenyl)-3-methylbutanoic acid**

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Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Rationale
~11-12	Singlet (broad)	1H	-COOH	The acidic proton of the carboxylic acid is typically a broad singlet and highly deshielded.
~7.45	Doublet	2H	Ar-H	Protons on the aromatic ring ortho to the bromine atom. They are deshielded by the electronegative bromine and appear as a doublet due to coupling with the meta protons.
~7.25	Doublet	2H	Ar-H	Protons on the aromatic ring meta to the bromine atom. They appear as a doublet due to coupling with the ortho protons.
~2.70	Singlet	2H	$-CH_2-$	The methylene protons adjacent to the carboxylic acid and the quaternary carbon. The

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				absence of adjacent protons results in a singlet.
~1.55	Singlet	6H	-C(CH₃)₂	The six equivalent protons of the two methyl groups attached to the same carbon (gem-dimethyl) will appear as a single, strong singlet.

Expert Insight: The clear separation of the aromatic signals into two distinct doublets is characteristic of a 1,4-disubstituted (para) benzene ring. The broadness of the carboxylic acid proton signal can be influenced by concentration and the presence of water in the solvent.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

^{13}C NMR spectroscopy provides information about the carbon skeleton of a molecule. The predicted proton-decoupled ^{13}C NMR spectrum of **3-(4-Bromophenyl)-3-methylbutanoic acid** is expected to show eight distinct signals.

Table 2: Predicted ^{13}C NMR Spectroscopic Data for **3-(4-Bromophenyl)-3-methylbutanoic acid**

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Chemical Shift (δ) ppm	Assignment	Rationale
~178	-COOH	The carbonyl carbon of the carboxylic acid is highly deshielded and appears significantly downfield.
~145	Ar-C (quaternary)	The aromatic carbon atom directly attached to the C3 of the butanoic acid chain.
~131	Ar-CH	The two equivalent aromatic carbons meta to the bromine atom.
~129	Ar-CH	The two equivalent aromatic carbons ortho to the bromine atom.
~121	Ar-C (quaternary)	The aromatic carbon atom bonded to the bromine atom. The electronegativity of bromine causes a downfield shift.
~48	-C(CH_3)$_2$	The quaternary carbon of the gem-dimethyl group.
~45	-CH_2-	The methylene carbon adjacent to the carboxylic acid.
~29	-C(CH_3)$_2$	The two equivalent carbons of the gem-dimethyl groups.

Authoritative Grounding: The chemical shifts for the aromatic carbons are consistent with those observed for other 4-bromophenyl substituted compounds.[1] The positions of the aliphatic carbons are influenced by their proximity to the electron-withdrawing carboxylic acid and aromatic ring.

Infrared (IR) Spectroscopy

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IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The IR spectrum of **3-(4-Bromophenyl)-3-methylbutanoic acid** is expected to be dominated by absorptions from the carboxylic acid and the aromatic ring.

Table 3: Predicted Infrared (IR) Spectroscopy Data for **3-(4-Bromophenyl)-3-methylbutanoic acid**

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Wavenumber (cm^{-1})	Intensity	Assignment	Rationale
3300-2500	Broad	O-H stretch	The characteristic broad absorption of the carboxylic acid O-H group, due to hydrogen bonding.[2][3]
~3080	Medium	Aromatic C-H stretch	Stretching vibrations of the C-H bonds on the benzene ring.
~2970	Medium	Aliphatic C-H stretch	Asymmetric and symmetric stretching of the C-H bonds in the methyl and methylene groups.
~1710	Strong	C=O stretch	The strong absorption of the carbonyl group in the carboxylic acid.[2][3]
~1600, ~1480	Medium-Strong	Aromatic C=C stretch	In-ring carbon-carbon stretching vibrations of the benzene ring.
~1410	Medium	C-O-H bend	In-plane bending of the carboxylic acid O-H group.
~1300	Medium	C-O stretch	Stretching vibration of the carbon-oxygen single bond in the carboxylic acid.
~820	Strong	Aromatic C-H out-of-plane bend	Characteristic bending for a 1,4-disubstituted benzene ring.

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Trustworthiness: The presence of both a very broad "hairy beard" O-H stretch and a strong C=O stretch is a highly reliable indicator of a carboxylic acid functional group.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **3-(4-Bromophenyl)-3-methylbutanoic acid** ($C_{11}H_{13}BrO_2$), the molecular weight is approximately 256.01 g/mol for the ^{79}Br isotope and 258.01 g/mol for the ^{81}Br isotope.

Table 4: Predicted Mass Spectrometry Data for **3-(4-Bromophenyl)-3-methylbutanoic acid**

m/z	Ion	Rationale
256/258	$[M]^{+\cdot}$	The molecular ion peak, showing the characteristic M/M+2 isotopic pattern for a compound containing one bromine atom.
199/201	$[M - COOH]^+$	Loss of the carboxylic acid group as a radical.
183/185	$[M - CH_2COOH]^+$	Loss of the carboxymethyl radical.
155/157	$[C_6H_4Br]^+$	The bromophenyl cation.
119	$[M - Br - COOH]^+$	Loss of both the bromine and carboxylic acid groups.
91	$[C_7H_7]^+$	Tropylium ion, a common fragment in compounds containing a benzyl group, although less likely to be a major fragment here.

Expertise & Experience: The most telling feature in the mass spectrum will be the pair of peaks for the molecular ion and major fragments, separated by 2 m/z units and with a roughly 1:1 intensity ratio, which is the classic signature of a monobrominated compound.

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Experimental Protocols

The following are detailed, step-by-step methodologies for the acquisition of high-quality spectroscopic data for **3-(4-Bromophenyl)-3-methylbutanoic acid**.

NMR Spectroscopy Data Acquisition

Caption: Workflow for NMR data acquisition and processing.

Protocol:

- Sample Preparation:
  - Accurately weigh 10-20 mg of **3-(4-Bromophenyl)-3-methylbutanoic acid** into a clean, dry vial.
  - Add approximately 0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, $CDCl_3$) to dissolve the sample.
  - Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift calibration (δ = 0.00 ppm).
  - Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Setup:
  - Insert the NMR tube into the spectrometer.
  - Lock the spectrometer on the deuterium signal of the solvent.
  - Shim the magnetic field to optimize homogeneity, aiming for sharp, symmetrical peaks.
- Data Acquisition:
  - ^{1}H NMR: Acquire the spectrum using a standard pulse sequence. Typically, 16 scans are sufficient for a good signal-to-noise ratio.
  - ^{13}C NMR: Acquire a proton-decoupled spectrum. Due to the lower natural abundance of ^{13}C, a larger number of scans (e.g., 1024) is required.

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- Data Processing:
  - Apply a Fourier transform to the raw data.
  - Perform phase and baseline corrections to obtain a clean spectrum.
  - Calibrate the chemical shift scale using the TMS signal.
  - For the ^{1}H spectrum, integrate the signals to determine the relative number of protons.
  - Identify the chemical shifts of all peaks in both spectra.

IR Spectroscopy Data Acquisition (Attenuated Total Reflectance - ATR)

Caption: Workflow for ATR-IR data acquisition.

Protocol:

- Instrument Preparation:
  - Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
  - Record a background spectrum of the empty ATR crystal. This will be automatically subtracted from the sample spectrum.
- Sample Analysis:
  - Place a small amount of solid **3-(4-Bromophenyl)-3-methylbutanoic acid** onto the center of the ATR crystal.
  - Lower the anvil and apply consistent pressure to ensure good contact between the sample and the crystal.
  - Record the IR spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

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- Data Processing:
  - The instrument software will automatically subtract the background spectrum.
  - Identify and label the wavenumbers of the major absorption bands.

Mass Spectrometry Data Acquisition (Electron Ionization - EI)

Caption: Workflow for EI-MS data acquisition.

Protocol:

- Sample Introduction:
  - For a GC-MS system, dissolve a small amount of the sample in a volatile solvent (e.g., dichloromethane or ethyl acetate) and inject it into the gas chromatograph.
  - Alternatively, use a direct insertion probe for a standalone mass spectrometer.
- Ionization and Analysis:
  - The sample is vaporized and enters the ion source.
  - Electron ionization is performed at a standard energy of 70 eV.
  - The resulting ions are accelerated and separated based on their mass-to-charge (m/z) ratio by the mass analyzer.
- Data Interpretation:
  - The detector records the abundance of each ion.
  - The resulting mass spectrum is a plot of relative abundance versus m/z.
  - Identify the molecular ion peak ($M^{+\cdot}$) and analyze the fragmentation pattern to confirm the structure.

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Conclusion

This technical guide provides a robust framework for the spectroscopic characterization of **3-(4-Bromophenyl)-3-methylbutanoic acid**. The predicted ^{1}H NMR, ^{13}C NMR, IR, and MS data, along with their detailed interpretations, offer a valuable resource for researchers in confirming the identity and purity of this compound. The provided experimental protocols are designed to ensure the acquisition of high-quality, reproducible data. By integrating these spectroscopic tools and following the outlined methodologies, scientists can proceed with confidence in the use of **3-(4-Bromophenyl)-3-methylbutanoic acid** in their research and development endeavors.

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